

An In-depth Technical Guide to 4-Nitrophenyl Phosphate Disodium Salt Hexahydrate

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Compound of Interest

Compound Name: 4-Nitrophenyl Phosphate

Cat. No.: B351711

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For researchers, scientists, and professionals in drug development, **4-Nitrophenyl Phosphate** (pNPP) disodium salt hexahydrate is a crucial reagent. This guide provides a comprehensive overview of its properties, applications, and the experimental protocols for its use, particularly as a chromogenic substrate in enzyme-linked immunosorbent assays (ELISA).

Core Properties and Specifications

4-Nitrophenyl Phosphate disodium salt hexahydrate is a synthetic, organic compound widely utilized in biochemical assays.^[1] Its primary application is as a substrate for various phosphatases, including alkaline and acid phosphatases.^{[2][3]} The enzymatic hydrolysis of pNPP yields p-nitrophenol, a yellow-colored soluble end product, which can be quantified spectrophotometrically at 405 nm.^{[4][5]}

A summary of its key quantitative properties is presented in the table below.

| Property | Value | Citations |
|----------------------------|---|----------------|
| Molecular Formula | $\text{C}_6\text{H}_4\text{NNa}_2\text{O}_6\text{P} \cdot 6\text{H}_2\text{O}$ | [1][2][6][7] |
| Molecular Weight | 371.14 g/mol | [1][8][9][10] |
| CAS Number | 333338-18-4 | [1][6][7] |
| Appearance | White to pale yellow crystalline powder | [3][7][11] |
| Solubility in Water | 100 mg/mL | [1][4] |
| Melting Point | >300 °C | [3][12] |
| Storage Temperature | -20°C, protect from light | [1][2][4] |
| Assay Purity | ≥97% to ≥99% | [1][4][10][13] |
| Absorbance Maximum (ε max) | ≥9600 cm ⁻¹ M ⁻¹ at 311 nm in 0.4 M Na ₂ CO ₃ | [10][14] |

Experimental Protocols: Alkaline Phosphatase Assay

A common application for pNPP is in ELISA procedures to detect the activity of alkaline phosphatase (AP), which is often conjugated to a secondary antibody. The following is a detailed methodology for a typical AP-based ELISA.

Materials:

- **4-Nitrophenyl Phosphate** disodium salt hexahydrate
- Diethanolamine or Glycine buffer
- Magnesium Chloride (MgCl₂)
- Zinc Chloride (ZnCl₂) (for Glycine buffer)
- Sodium Hydroxide (NaOH) solution (3 N or 2 N) for stopping the reaction

- Microplate reader

Buffer Preparation:

- 1 M Diethanolamine Buffer (pH 9.8) with 0.5 mM MgCl_2 :
 - To 800 mL of deionized water, add 97 mL of diethanolamine and 100 mg of MgCl_2 .[\[5\]](#)[\[11\]](#)
 - Adjust the pH to 9.8 using 10 M HCl.[\[11\]](#)
 - Bring the final volume to 1 L with deionized water.[\[11\]](#)
- 0.1 M Glycine Buffer (pH 10.4) with 1 mM MgCl_2 and 1 mM ZnCl_2 :
 - To approximately 980 mL of deionized water, add 7.51 g of glycine, 203 mg of MgCl_2 , and 136 mg of ZnCl_2 .[\[5\]](#)[\[11\]](#)
 - Mix until dissolved.[\[11\]](#)
 - Adjust the pH to 10.4 with 19 M NaOH.[\[5\]](#)[\[11\]](#)
 - Bring the final volume to 1 L with deionized water.[\[5\]](#)[\[11\]](#)

Substrate Solution Preparation:

- Allow the **4-Nitrophenyl Phosphate** disodium salt hexahydrate powder to warm to room temperature before opening.[\[5\]](#)[\[15\]](#)
- Freshly prepare the substrate solution before use as it is unstable in solution.[\[10\]](#)[\[14\]](#)
- Dissolve the pNPP powder in the chosen buffer (Diethanolamine or Glycine) to a typical concentration of 1 mg/mL.[\[5\]](#)[\[11\]](#) For example, dissolve 10 mg of pNPP in 10 mL of buffer.[\[15\]](#)

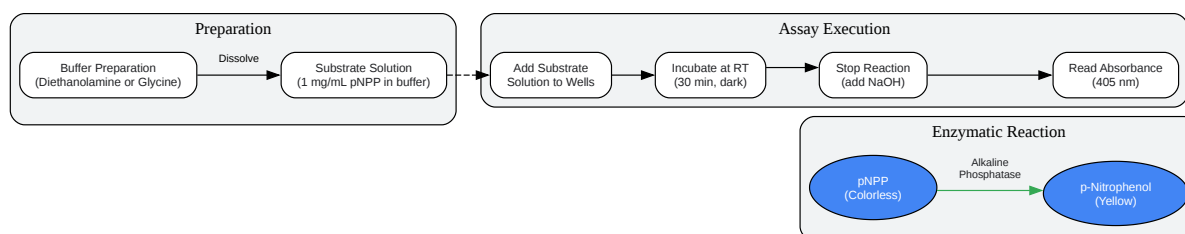
Assay Procedure:

- Add 100-200 μL of the prepared pNPP substrate solution to each well of the microplate.[\[5\]](#)[\[15\]](#)

- Incubate the plate at room temperature for approximately 30 minutes, or until sufficient yellow color develops.[5][15] The incubation should be carried out in the dark.[5]
- The reaction can be monitored kinetically with an ELISA reader at 405 nm.[15]
- Alternatively, the reaction can be stopped by adding 50 μ L of 2 N or 3 N NaOH to each well. [1][4][15]
- Measure the absorbance of the yellow p-nitrophenolate ion product at 405 nm using a microplate reader.[4][15]

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in an ELISA protocol utilizing **4-Nitrophenyl Phosphate** disodium salt hexahydrate as a substrate for alkaline phosphatase.



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References

- 1. 4-Nitrophenyl phosphate disodium salt hexahydrate CAS No.333338-18-4 Sigma [sigmaaldrich.com]
- 2. goldbio.com [goldbio.com]
- 3. 4264-83-9 CAS | 4-NITROPHENYL PHOSPHATE DISODIUM SALT | Laboratory Chemicals | Article No. 05025 [lobachemie.com]
- 4. scientificlabs.co.uk [scientificlabs.co.uk]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. lobachemie.com [lobachemie.com]
- 7. 4-Nitrophenyl phosphate, disodium salt hexahydrate [gbiosciences.com]
- 8. mpbio.com [mpbio.com]
- 9. PNPP, Disodium Hexahydrate | C₆H₁₆NNa₂O₁₂P | CID 24802402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. ulab360.com [ulab360.com]
- 12. 4-NITROPHENYL PHOSPHATE DISODIUM SALT HEXAHYDRATE | 333338-18-4 [chemicalbook.com]
- 13. carlroth.com [carlroth.com]
- 14. merckmillipore.com [merckmillipore.com]
- 15. medchemexpress.com [medchemexpress.com]
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